

# Personal protective equipment for handling SEPHADEX G-150

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## Compound of Interest

Compound Name: SEPHADEX G-150

Cat. No.: B1170174

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## Essential Safety and Handling of SEPHADEX G-150

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This document provides immediate and essential safety and logistical information for the handling of **SEPHADEX G-150**, a common medium used in size-exclusion chromatography. Adherence to these guidelines is critical for minimizing risks and ensuring the integrity of your research.

## Operational Plan: Step-by-Step Guidance

### 1. Preparation and Engineering Controls:

- **Ventilation:** Always handle dry **SEPHADEX G-150** powder in a well-ventilated area. The use of a fume hood is recommended to minimize the risk of inhalation.<sup>[1][2]</sup>
- **Designated Workspace:** Designate a specific area for handling **SEPHADEX G-150** to prevent cross-contamination.

### 2. Personal Protective Equipment (PPE):

Based on the Safety Data Sheet (SDS) and general laboratory best practices, the following PPE is mandatory when handling **SEPHADEX G-150**:

- Eye and Face Protection: Safety glasses with side-shields are the minimum requirement. For splash hazards, chemical safety goggles or a face shield should be worn.[1][3][4]
- Hand Protection: Chemical-resistant gloves, such as nitrile gloves, must be worn.[1][3][4] Always inspect gloves for any tears or punctures before use and practice proper glove removal technique to avoid skin contact.[1]
- Body Protection: A lab coat is essential to protect against spills and splashes.[2][3]
- Respiratory Protection: When handling the dry powder and if ventilation is inadequate, a NIOSH (US) or CEN (EU) approved respirator is necessary to prevent inhalation of dust particles.[1]

### 3. Handling Procedure:

- Avoid Dust Formation: Handle the dry powder carefully to avoid creating dust.[1]
- Weighing: Weigh the required amount of **SEPHADEX G-150** in a fume hood or a ventilated enclosure.
- Swelling: To prepare the gel, add the dry powder to the appropriate buffer. This process should be carried out in a suitable container, and it is advisable to perform this step in a fume hood to contain any residual dust.
- Column Packing: Once swollen, the gel slurry can be poured into the chromatography column. Ensure this is done carefully to avoid trapping air bubbles.
- Spill Response: In case of a spill, sweep up the dry powder and place it in a suitable, closed container for disposal.[1] Avoid breathing any dust generated during cleanup.

### 4. Storage:

- Store **SEPHADEX G-150** in a cool, dry, and well-ventilated place.[1]
- Keep the container tightly closed to protect it from moisture.[1]

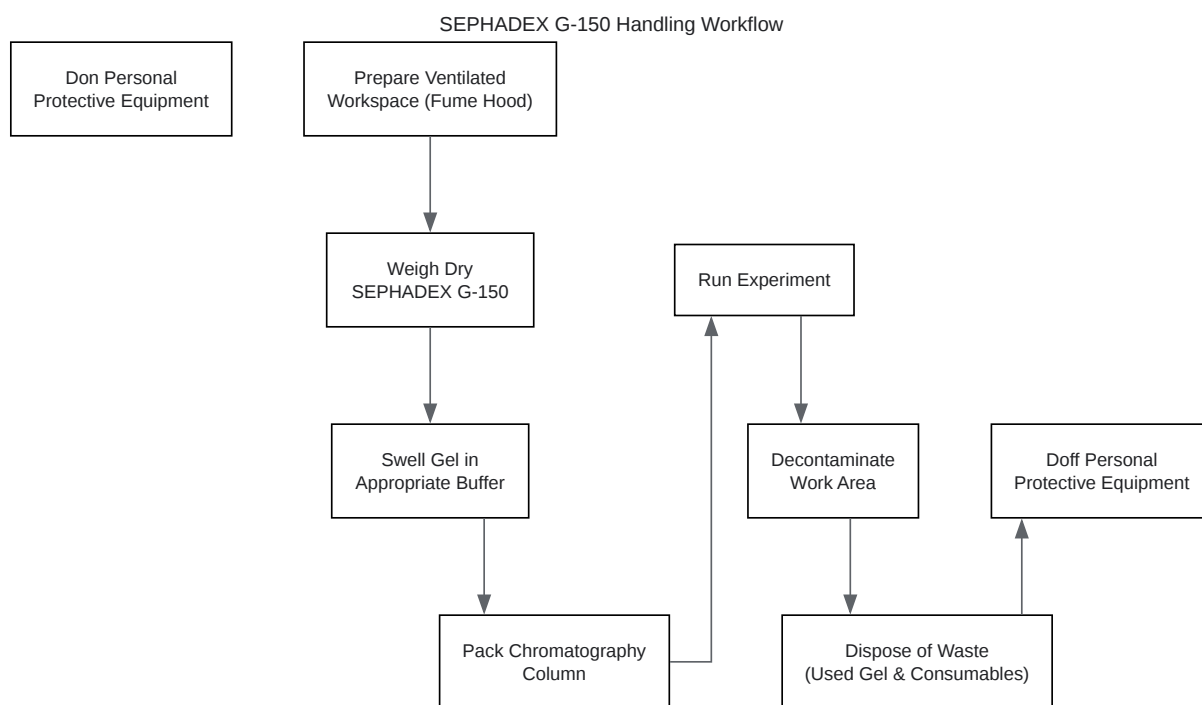
## Disposal Plan

- **Waste Characterization:** While **SEPHADEX G-150** itself is not classified as a hazardous substance, the final waste product may be contaminated with hazardous materials used in the chromatography process.
- **Disposal of Unused Material:** For unused and uncontaminated **SEPHADEX G-150**, it is recommended to offer the surplus to a licensed disposal company.<sup>[1]</sup>
- **Disposal of Used Material:** If the Sephadex has been in contact with hazardous substances, it must be disposed of as hazardous waste in accordance with local, state, and federal regulations.
- **Container Disposal:** Dispose of contaminated containers in the same manner as the used material.

## Quantitative Data Summary

Parameter	Value	Source
Storage Temperature	2-8 °C (for unused, dry gel)	Cytiva Instructions
Swelling Time	Varies by temperature (accelerated in a boiling water bath)	Cytiva Instructions
Particle Size	40-120 µm (dry)	<sup>[5]</sup>
Fractionation Range (Globular Proteins)	5,000 - 300,000 Da	<sup>[5]</sup>

## Experimental Workflow



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Caption: Workflow for the safe handling of **SEPHADEX G-150** from preparation to disposal.

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